

Safe Disposal of 2-(Butylamino)-1-(4-nitrophenyl)ethanol: A Procedural Guide

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Compound of Interest

Compound Name: 2-(Butylamino)-1-(4-nitrophenyl)ethanol

Cat. No.: B082643

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For Immediate Reference: Key Disposal and Safety Information

Proper disposal of **2-(Butylamino)-1-(4-nitrophenyl)ethanol** is critical to ensure laboratory safety and environmental compliance. This compound, while not extensively documented, is presumed to possess hazards associated with its constituent functional groups: an amino alcohol and a nitrophenyl group. This guide provides a comprehensive, step-by-step procedure for its safe handling and disposal, designed for researchers, scientists, and drug development professionals.

Hazard Assessment and Classification

Based on the available safety data for structurally similar compounds such as 2-(Butylamino)ethanol and 2-(4-Nitrophenyl)ethanol, **2-(Butylamino)-1-(4-nitrophenyl)ethanol** should be handled as a hazardous substance. Key potential hazards include:

- Acute Toxicity (Oral): Harmful if swallowed.^{[1][2]}
- Skin Corrosion/Irritation: May cause skin irritation or severe burns.^[1]
- Eye Damage/Irritation: Risk of serious eye damage.^{[1][2]}
- Environmental Hazard: Potentially harmful to aquatic life. Nitroaromatic compounds are often subject to specific environmental disposal regulations.

Due to these potential hazards, this compound must be disposed of as regulated hazardous waste. Do not dispose of it down the drain or in regular trash.^[3]

Quantitative Data Summary

While specific quantitative data for **2-(Butylamino)-1-(4-nitrophenyl)ethanol** is not readily available, the table below summarizes relevant data from related compounds to inform handling and disposal procedures.

Property	2-(Butylamino)ethanol	2-(4-Nitrophenyl)ethanol	Remarks
CAS Number	111-75-1	100-27-6	For identification and labeling purposes.
Physical State	Colorless liquid[4]	Orange - Brown Solid Powder[5]	The target compound's state will determine handling procedures.
Boiling Point	198 - 200 °C[4]	148 - 149 °C @ 2 mmHg[5]	Relevant for assessing volatility.
Flash Point	85 °C[4]	No data available	Indicates flammability; handle away from ignition sources.[4]
Incompatible Materials	Strong oxidizing agents, Strong acids, Strong bases	Strong oxidizing agents, Strong acids, Strong bases[5]	Crucial for segregation of waste to prevent dangerous reactions.
Hazard Statements	H227, H302, H314, H318[1]	H302, H319[2]	H227: Combustible liquid H302: Harmful if swallowed H314: Causes severe skin burns and eye damage H318: Causes serious eye damage H319: Causes serious eye irritation

Detailed Disposal Protocol

This protocol outlines the necessary steps for the safe and compliant disposal of **2-(Butylamino)-1-(4-nitrophenyl)ethanol** from a laboratory setting.

Step 1: Personal Protective Equipment (PPE)

Before handling the chemical for disposal, ensure you are wearing the appropriate PPE to minimize exposure:

- Eye Protection: Chemical safety goggles or a face shield.^{[1][5]}
- Hand Protection: Chemically resistant gloves (e.g., nitrile).
- Body Protection: A lab coat and closed-toe shoes are mandatory.^[5]

Step 2: Waste Segregation and Collection

Proper segregation is crucial to prevent accidental chemical reactions.

- Designate a Waste Container: Use a dedicated, properly labeled hazardous waste container. The container must be made of a material compatible with the chemical; a high-density polyethylene (HDPE) or glass container is recommended.^{[3][6]} Avoid metal containers if the substance is corrosive.^[6]
- Labeling: The container must be clearly labeled with the words "Hazardous Waste," the full chemical name "**2-(Butylamino)-1-(4-nitrophenyl)ethanol**," and the approximate quantity.^[3] Note the start date of waste accumulation.^[3]
- Collection:
 - Solid Waste: If the compound is in solid form, transfer it carefully into the designated waste container using a spatula or scoop. Avoid creating dust.
 - Liquid Waste: If the compound is in a solution, pour it carefully into the designated liquid waste container. Use a funnel to prevent spills.
 - Contaminated Materials: Any materials contaminated with the compound (e.g., gloves, weigh boats, paper towels) should be collected in a separate, clearly labeled solid waste container.

Step 3: Storage of Hazardous Waste

Store the hazardous waste container in a designated satellite accumulation area within the laboratory. This area should adhere to the following guidelines:

- **Secure and Ventilated:** The storage area should be in a well-ventilated location, away from heat sources, open flames, and incompatible chemicals.[4][5]
- **Secondary Containment:** Place the waste container in a secondary containment bin to prevent the spread of material in case of a leak.
- **Closed Containers:** Keep the waste container tightly sealed except when adding waste.[3]

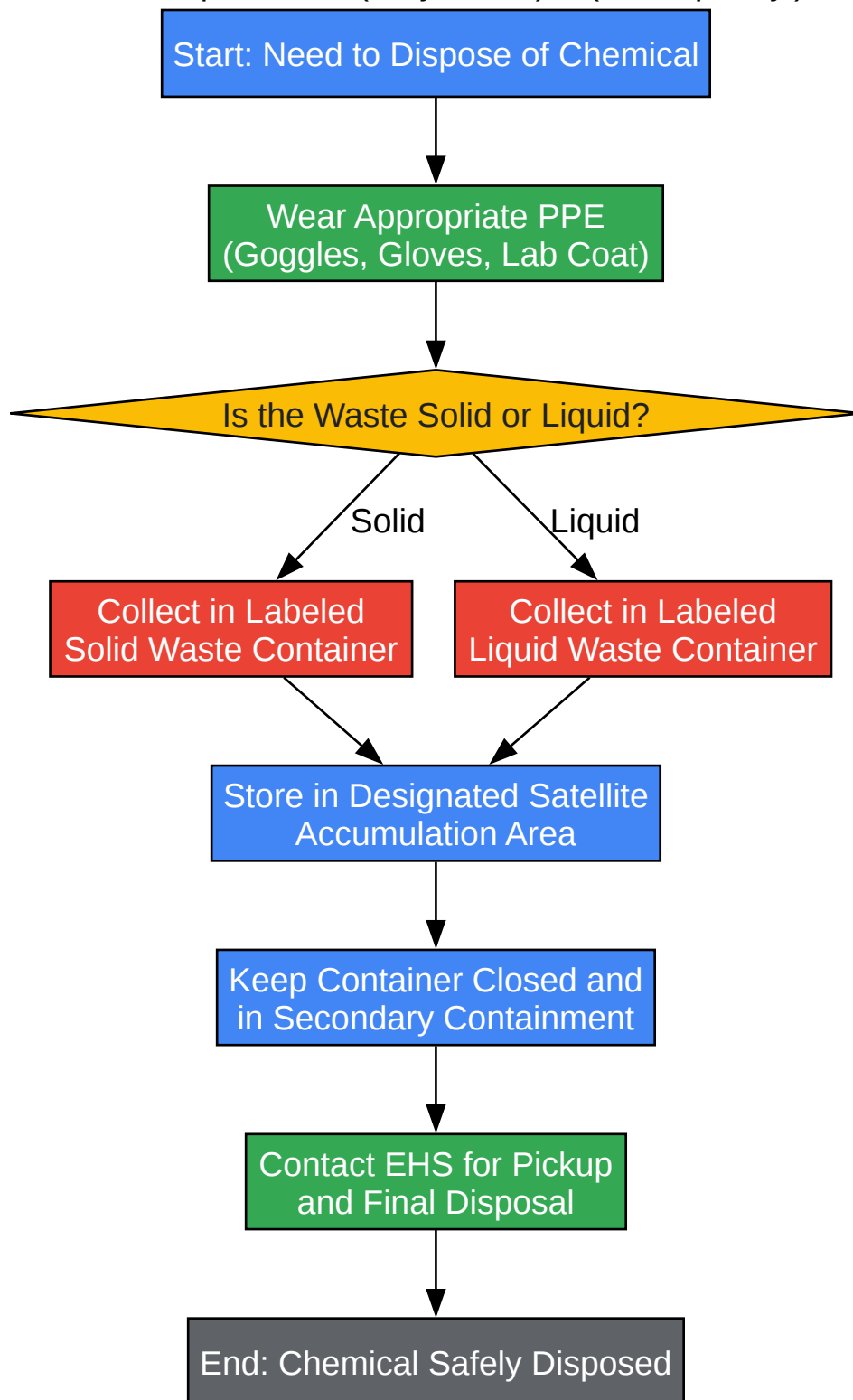
Step 4: Arranging for Disposal

Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.[6] Provide them with the necessary information from your waste label. Do not attempt to dispose of the chemical waste through a third-party vendor without institutional approval.

Workflow and Decision-Making Diagram

The following diagram illustrates the procedural workflow for the proper disposal of **2-(Butylamino)-1-(4-nitrophenyl)ethanol**.

Workflow for Disposal of 2-(Butylamino)-1-(4-nitrophenyl)ethanol



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Caption: Disposal workflow for **2-(Butylamino)-1-(4-nitrophenyl)ethanol**.

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